

Essential Safety and Logistical Information for Handling Rasfonin

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Compound of Interest

Compound Name: *Rasfonin*

Cat. No.: *B1678817*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Rasfonin**, a fungal secondary metabolite that inhibits the small G proteins Ras.[1][2] Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical Identification:

- Name: (-)-**Rasfonin**[3]
- Synonyms: TT-1[3]
- CAS Number: 303156-68-5
- Molecular Formula: C₂₅H₃₈O₆
- Molecular Weight: 434.57 g/mol

Hazard Identification: **Rasfonin** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Rasfonin** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Chemically resistant. Due to the lack of specific tests, it is recommended to use gloves that are impermeable and resistant to the product.
Body Protection	Impervious Clothing	A lab coat or other impervious clothing is required.
Respiratory Protection	Suitable Respirator	To be used to avoid inhalation of dust or aerosols, especially in areas without appropriate exhaust ventilation.

Experimental Protocols

Handling and Storage:

- Ventilation: Use **Rasfonin** only in areas with adequate exhaust ventilation to avoid inhalation.
- Contact Avoidance: Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke when using this product. After handling, wash skin thoroughly.
- Storage: Keep the container tightly sealed in a cool, well-ventilated area. Store the powder form at -20°C and in solvent at -80°C. Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.

First Aid Measures:

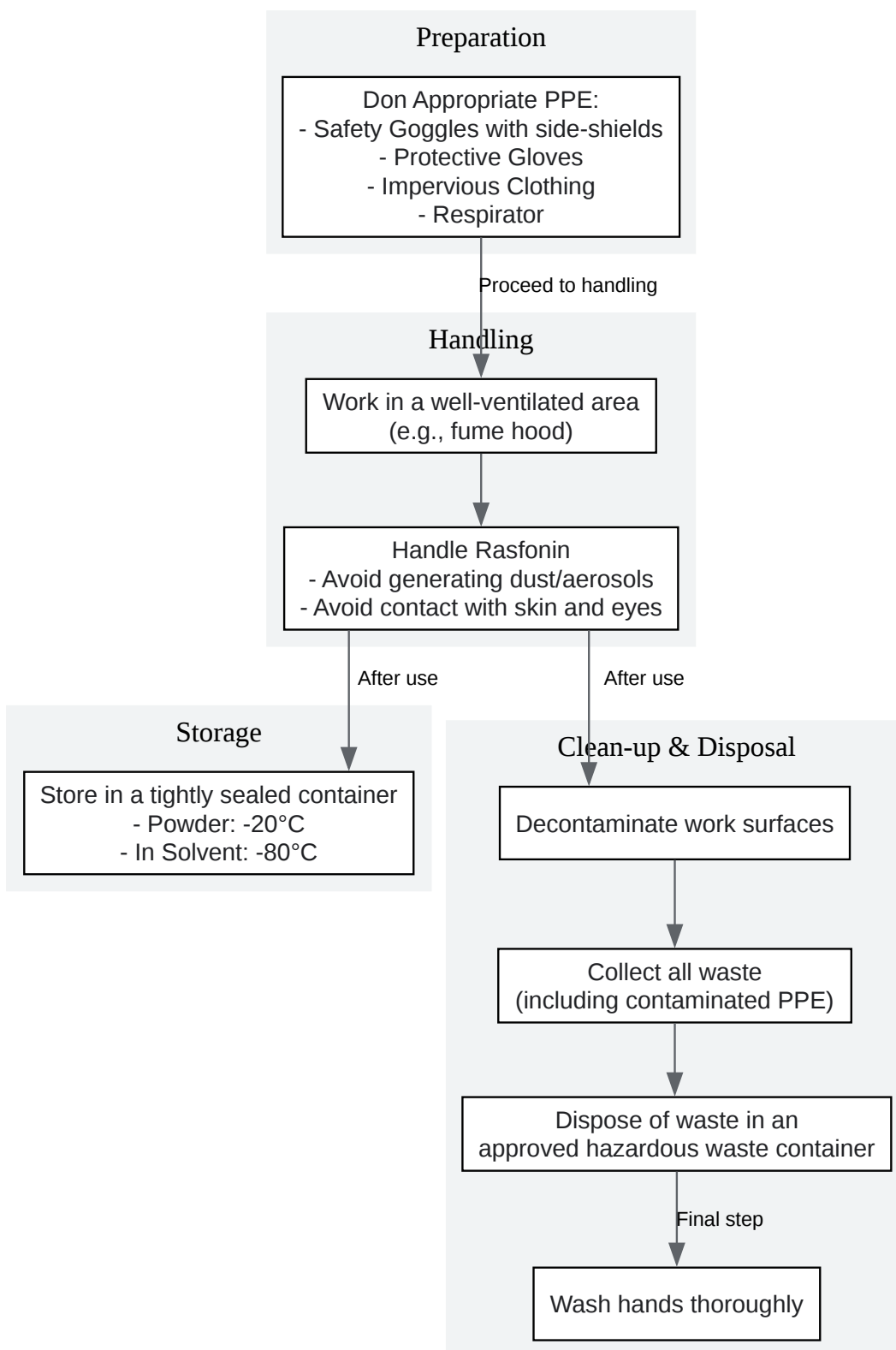
- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth.

- Eye Contact: Remove contact lenses, locate an eye-wash station, and immediately flush eyes with large amounts of water. Seek prompt medical attention.
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and consult a physician.
- Inhalation: Move the individual to fresh air immediately.

Spill and Disposal Plan:

- Spill Containment: In case of a spill, collect the spillage.
- Disposal: Dispose of contents and container to an approved waste disposal plant. Avoid release to the environment.

Workflow for Handling and Disposal of Rasfonin



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Caption: Workflow for the safe handling and disposal of **Rasfonin**.

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